

# Personal protective equipment for handling 4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone

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## Compound of Interest

Compound Name: 4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone

Cat. No.: B3028045

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## Essential Safety and Handling Guide for 4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone

This guide provides immediate, essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone** (CAS No: 151752-08-8).<sup>[1]</sup> The following procedures are designed to ensure safe laboratory operations and minimize risks.

### Immediate Safety Profile

**4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Adherence to proper personal protective equipment (PPE) protocols and handling procedures is critical.

### Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the most critical step in safely handling this compound. Engineering controls, such as ensuring adequate ventilation and providing accessible safety showers and eye wash stations, should also be in place.<sup>[1]</sup>

Equipment Type	Specification & Recommendation	Source
Eye Protection	Safety goggles equipped with side-shields.	<a href="#">[1]</a>
Hand Protection	Chemical-resistant protective gloves (e.g., Butyl rubber, Neoprene).	<a href="#">[1]</a> <a href="#">[2]</a>
Body Protection	Impervious clothing or a lab coat to prevent skin contact.	<a href="#">[1]</a>
Respiratory Protection	A suitable respirator should be used if dust or aerosols are generated.	<a href="#">[1]</a>

## Operational and Disposal Plans

Follow these step-by-step procedures for handling, storage, spill management, and disposal.

### Safe Handling and Storage Protocol

- Handling:
  - Avoid all personal contact, including inhalation and contact with eyes and skin.[\[1\]](#)
  - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation of dust and aerosols.[\[1\]](#)
  - Do not eat, drink, or smoke in the designated work area.[\[1\]](#)
  - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
- Storage:
  - Keep the container tightly sealed.[\[1\]](#)

- Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.<sup>[1]</sup>
- For long-term stability, store the compound as a powder at -20°C or in a solvent at -80°C.<sup>[1]</sup>

## Spill Response Protocol

- Evacuate: Ensure the immediate area of the spill is clear of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Equip: Put on full personal protective equipment (PPE), including a respirator, before re-entering the area.<sup>[1]</sup>
- Contain: For liquid spills, absorb the solution with a finely-powdered, liquid-binding material such as diatomite or universal binders.<sup>[1]</sup> For solid spills, carefully sweep or shovel the material into a suitable container for disposal, avoiding dust formation.<sup>[3]</sup>
- Decontaminate: Scrub all surfaces and contaminated equipment with alcohol.<sup>[1]</sup>
- Dispose: Place all contaminated materials into a sealed container for proper disposal according to regulations.<sup>[1]</sup>

## Waste Disposal Plan

- Collection: Collect all waste material, including unused product and contaminated items (e.g., gloves, absorbent material), in a designated, sealed, and clearly labeled container.
- Disposal: Dispose of the contents and the container at an approved waste disposal plant.<sup>[1]</sup> Do not allow the product to be released into the environment, drains, or water courses.<sup>[1]</sup>

## First Aid Measures

Exposure Route	Immediate Action	Source
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids apart. Remove contact lenses if present. Seek prompt medical attention.	<a href="#">[1]</a> <a href="#">[4]</a>
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove all contaminated clothing and shoes. Seek medical attention.	<a href="#">[1]</a> <a href="#">[4]</a>
Inhalation	Move the person to fresh air immediately. If breathing is difficult, provide respiratory support (CPR if necessary, avoiding mouth-to-mouth).	<a href="#">[1]</a> <a href="#">[4]</a>
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician or Poison Control Center immediately.	<a href="#">[1]</a> <a href="#">[4]</a>

## Experimental Information and Protocols

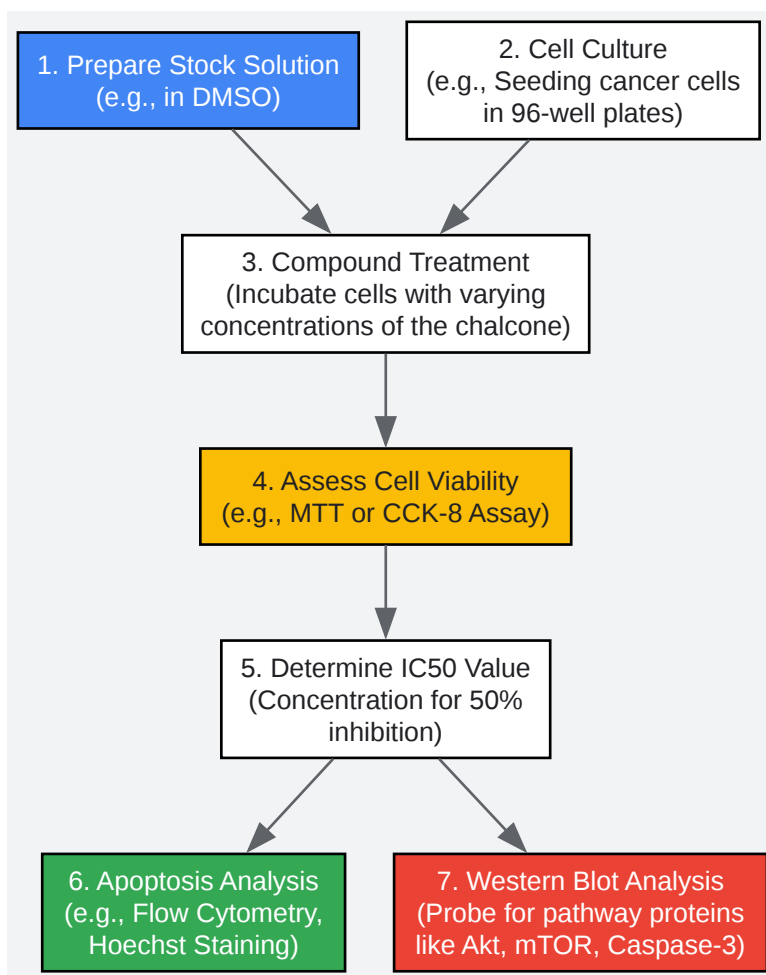
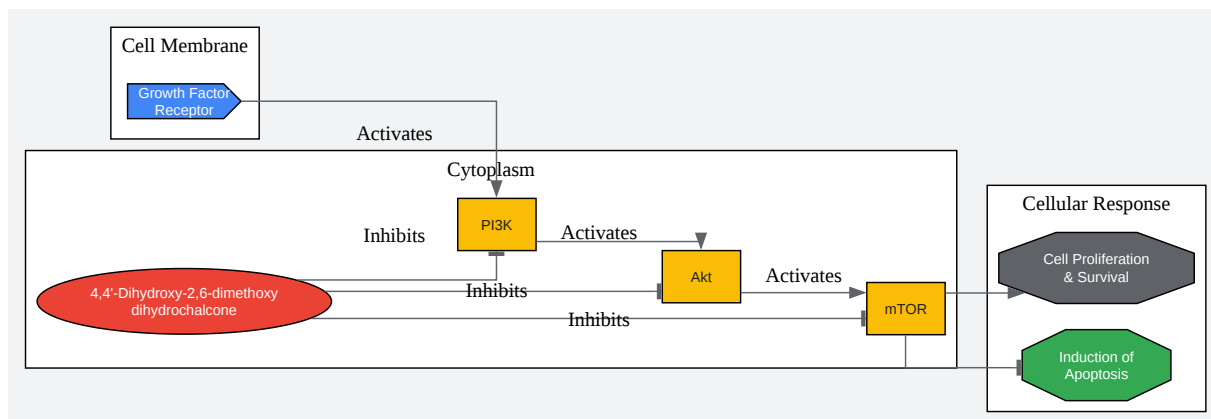
While specific experimental protocols for **4,4'-Dihydroxy-2,6-dimethoxydihydrochalcone** are not detailed in the provided results, related chalcone derivatives have been studied for their biological activity, particularly in cancer research. These studies often involve assessing effects on cell signaling pathways.

## Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>18</sub> O <sub>5</sub>	[1][5]
Molecular Weight	302.32 g/mol	[1][5]
CAS Number	151752-08-8	[1][4]
Appearance	Solid Crystalline	[3]

## Biological Activity and Signaling

Chalcone derivatives have been shown to suppress cancer cell proliferation and induce apoptosis, often through modulation of the PI3K/Akt/mTOR signaling pathway.[6][7][8] This pathway is a critical regulator of cell growth, survival, and metabolism. Inhibition of this pathway by compounds like chalcones can lead to programmed cell death in cancer cells.



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